

In-Depth Technical Guide to the Spectroscopic Data of Dolastatin 16

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Compound of Interest

Compound Name: Dolastatin 16

CAS No.: 192214-57-6

Cat. No.: B1220947

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Dolastatin 16**, a cyclic depsipeptide of significant interest in pharmacological research. This document collates and presents nuclear magnetic resonance (NMR) and mass spectrometry (MS) data in a structured format, details the experimental protocols for data acquisition, and visualizes relevant biological pathways.

Core Spectroscopic Data

Dolastatin 16, with the molecular formula $C_{47}H_{70}N_6O_{10}$ and a molecular weight of 879.1 g/mol, has been characterized using various spectroscopic techniques. The data presented below is crucial for its identification, purity assessment, and structural elucidation.

Mass Spectrometry Data

High-resolution mass spectrometry (HRMS) with electrospray ionization (ESI) has been a key technique in confirming the molecular weight and elemental composition of **Dolastatin 16**.

Ion	Calculated m/z	Observed m/z	Method
[M+H] ⁺	879.5230	879.522095	LC-MS
[M+Na] ⁺	901.5050	901.506470	LC-MS

Table 1: High-Resolution Mass Spectrometry Data for **Dolastatin 16**.

Nuclear Magnetic Resonance (NMR) Data

The ¹H and ¹³C NMR spectra of **Dolastatin 16** have been recorded to provide detailed information about its complex structure, which includes the unusual amino acid residues dolaphenvaline and dolamethylleuine.

¹H NMR Spectroscopic Data of **Dolastatin 16**

Chemical Shift (ppm)	Multiplicity	Assignment
0.69–1.17	m	
1.24–1.27	m	
1.38–1.59	m	
1.70–2.16	m	
2.23–2.94	m	
3.10–3.77	m	
4.05–4.93	m	
6.78	d	
6.95	d	
7.23–7.35	m	

Table 2: ¹H NMR (400 MHz, CDCl₃) data for **Dolastatin 16**. Due to the complexity of the molecule and the presence of rotamers, many signals are reported as multiplets (m). Specific assignments require further 2D NMR analysis.

¹³C NMR Spectroscopic Data of **Dolastatin 16**

Chemical Shift (ppm)
13.8, 14.2, 15.83, 15.85, 16.0, 16.6, 17.0, 17.2, 17.8, 18.0, 19.2, 19.4, 19.60, 19.67, 19.7, 20.0, 20.9, 21.0, 24.6, 24.9, 25.5, 26.3, 29.0, 29.8, 30.0, 31.7, 31.8, 38.6, 39.5, 46.6, 46.7, 56.8, 58.6, 59.1, 59.9, 60.5, 60.6, 66.15, 66.19, 70.8, 71.0, 74.8, 75.6, 121.1, 121.2, 127.56, 127.59, 127.77, 127.82, 127.84, 128.23, 128.25, 128.27, 128.4, 128.5, 130.3, 130.4, 135.4, 137.6, 137.9, 148.8, 167.5, 169.2, 169.7, 170.9, 171.0, 171.2, 171.3, 171.5, 171.6, 175.86, 175.88

Table 3: ¹³C NMR (100 MHz, CDCl₃) data for **Dolastatin 16**. The presence of multiple signals for some carbon environments is attributed to the existence of different conformational isomers (rotamers) in solution.[1]

Experimental Protocols

The following sections detail the methodologies employed for the acquisition of the spectroscopic data presented above.

Mass Spectrometry

High-resolution mass spectra were acquired using a liquid chromatography-mass spectrometry (LC-MS) system equipped with a quadrupole time-of-flight (qToF) mass analyzer.[2]

Electrospray ionization (ESI) was used in positive ion mode. The instrument was calibrated to ensure high mass accuracy.

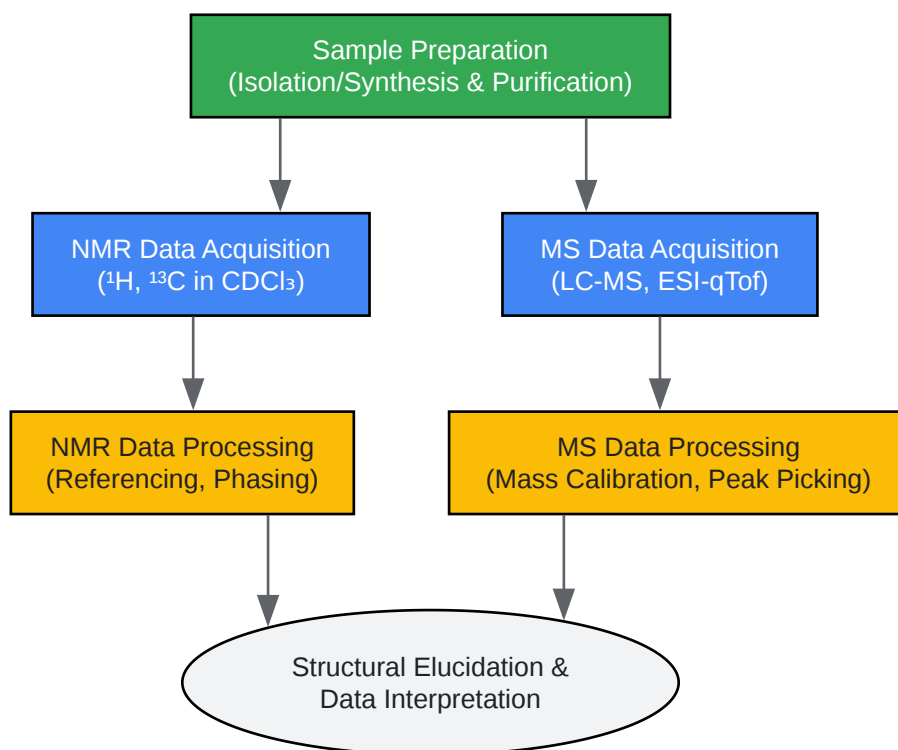
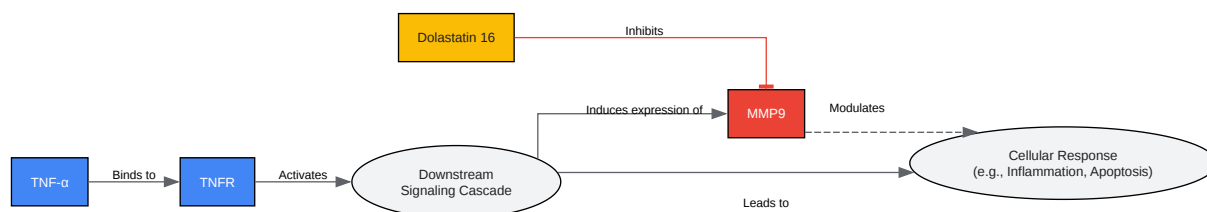
Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectra were recorded on a JEOL Ltd. JNM-EX 400 spectrometer operating at 400 MHz for ¹H and 100 MHz for ¹³C nuclei.[1] Samples were dissolved in deuterated chloroform (CDCl₃). Chemical shifts (δ) are reported in parts per million (ppm) relative to the residual solvent signal of chloroform (δ = 7.26 for ¹H and δ = 77.0 for ¹³C).

Biological Signaling Pathway

Recent research suggests that **Dolastatin 16** may exert its biological effects through the inhibition of Matrix Metalloproteinase-9 (MMP9), a key enzyme involved in various physiological

and pathological processes, including the Tumor Necrosis Factor (TNF) signaling pathway.



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References

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